

Application Notes and Protocols: Tetraammonium Hexamolybdate in Agricultural Micronutrient Fertilizers

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Compound of Interest

Compound Name: *Tetraammonium hexamolybdate*

Cat. No.: *B086680*

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Introduction

Molybdenum (Mo) is an essential micronutrient for plant growth and development, playing a critical role in nitrogen metabolism. While required in small quantities, its deficiency can lead to significant reductions in crop yield and quality.^{[1][2][3][4][5]} This document provides detailed application notes and experimental protocols for the use of ammonium molybdate, a common molybdenum fertilizer, in agricultural settings.

While the user requested information on "**tetraammonium hexamolybdate**," the most prevalent and well-documented form of ammonium molybdate used in agriculture is Ammonium Heptamolybdate Tetrahydrate ($(\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O}$).^{[6][7]} This document will focus on this compound, addressing its application and analysis.

Chemical Properties and Formulation

Ammonium heptamolybdate tetrahydrate is a white, crystalline solid that is soluble in water, making it suitable for various application methods, including foliar sprays and soil applications.^{[6][8]} It serves as a readily available source of molybdenum for plant uptake.

Role in Plant Physiology

Molybdenum is a crucial component of two major plant enzymes:

- Nitrogenase: Essential for nitrogen fixation in leguminous plants, converting atmospheric nitrogen into ammonia.[1][3][4][5]
- Nitrate Reductase: Catalyzes the conversion of nitrate to nitrite, a key step in nitrogen assimilation for protein synthesis in most plants.[1][3][4][5]

A deficiency in molybdenum can manifest as nitrogen deficiency, leading to yellowing leaves and stunted growth.[9]

Data Presentation: Quantitative Effects of Ammonium Molybdate Application

The application of ammonium molybdate has been shown to significantly impact crop yield and nutrient uptake. The following tables summarize quantitative data from various studies.

Table 1: Effect of Ammonium Molybdate on Crop Yield

| Crop | Application Method | Application Rate | Yield Increase (%) | Reference |
|-------------|---------------------------|----------------------------|---|-----------|
| Maize | Soil Application | 0-1 kg/hm ² | 12.72 (average for maize, soybeans, and peanuts) | [10] |
| Soybeans | Soil Application | 0.4-0.6 kg/hm ² | Significant increase | [10] |
| Peanuts | Soil Application | 0.6-0.8 kg/hm ² | Significant increase | [10] |
| Pigeon Pea | Soil Application | 2 kg/ha | - | [11] |
| Pigeon Pea | Foliar Spray | 0.5% solution | Superior seed and stover yield compared to control | [11] |
| Faba Bean | Soil Application | 1.4 mg/kg soil | Optimal yield | [12] |
| Faba Bean | Foliar Spray | 6 mg/L | Optimal yield | [12] |
| Cauliflower | Soil Application | 2.1 mg/kg soil | Optimal yield | [12] |
| Cauliflower | Foliar Spray | 9 mg/L | Optimal yield | [12] |
| Rice | Soil Application with NPK | 100 ppm Mo | Maximum plant height, ear-bearing tillers, straw and biological yield | [13] |
| Tomato | Nutrient Solution | 2.0 µmol/L | 21.7 (Total Yield), 9.1 (Marketable Yield) | [14] |

Table 2: Effect of Ammonium Molybdate on Plant Nutrient Concentration

| Crop | Application Rate | Nutrient Measured | Change in Concentration | Reference |
|------------|--|---------------------------------|-------------------------|----------------------|
| Tomato | 2.0 $\mu\text{mol/L}$ in nutrient solution | Nitrogen (fruit) | +24.8% | [14] |
| Tomato | 2.0 $\mu\text{mol/L}$ in nutrient solution | Molybdenum (fruit) | +20.0% | [14] |
| Tomato | 2.0 $\mu\text{mol/L}$ in nutrient solution | Iron (fruit) | +60.5% | [14] |
| Tomato | 2.0 $\mu\text{mol/L}$ in nutrient solution | Copper (fruit) | -16.1% | [14] |
| Pigeon Pea | 2 kg/ha (soil) | DTPA extractable Zinc (soil) | Increased | [11] |
| Pigeon Pea | 2 kg/ha (soil) | DTPA extractable Ferrous (soil) | Increased | [11] |

Experimental Protocols

Detailed methodologies for key experiments related to the application and analysis of molybdenum in agriculture are provided below.

Protocol 1: Soil Molybdenum Analysis

This protocol outlines the determination of available molybdenum in soil.

1. Soil Sampling:

- Collect composite soil samples from the area of interest at a depth of 0-15 cm.
- Air-dry the samples and pass them through a 2-mm sieve.

2. Extraction:

- Several extractants can be used, with acid ammonium oxalate being a common, though sometimes unreliable, method.[\[2\]](#)[\[15\]](#) Hot water extraction has also shown good correlation in some studies.[\[15\]](#)

- Acid Ammonium Oxalate Extraction:
- Weigh 10 g of sieved soil into a 100 mL flask.
- Add 50 mL of acid ammonium oxalate solution (pH 3.3).
- Shake for 8-10 hours on a mechanical shaker.
- Filter the suspension through Whatman No. 42 filter paper.

3. Analysis:

- The molybdenum concentration in the extract can be determined using various methods, including:
- Thiocyanate-Stannous Chloride Spectrophotometry: This colorimetric method involves the formation of a colored molybdenum-thiocyanate complex.[\[15\]](#)
- Graphite Furnace Atomic Absorption Spectrometry (GFAAS): A highly sensitive method suitable for low molybdenum concentrations.[\[15\]](#)

Protocol 2: Plant Tissue Molybdenum Analysis

This protocol describes the determination of molybdenum concentration in plant tissue.

1. Sample Preparation:

- Collect representative plant tissue samples (e.g., upper mature leaves).
- Wash the samples with deionized water to remove any surface contamination.
- Dry the samples in an oven at 70°C to a constant weight.
- Grind the dried tissue to a fine powder.

2. Digestion:

- Wet Digestion:
- Weigh 0.5-1.0 g of the ground plant material into a digestion tube.
- Add a mixture of nitric acid (HNO_3) and perchloric acid (HClO_4).[\[16\]](#)
- Heat the mixture until the organic matter is destroyed and the solution is clear.
- Dry Ashing:
- Place the ground plant material in a porcelain crucible.
- Ash the sample in a muffle furnace at 500-550°C.
- Dissolve the ash in a dilute acid solution (e.g., HCl).[\[17\]](#)

3. Analysis:

- The molybdenum concentration in the digested solution can be determined by:
- Inductively Coupled Plasma-Mass Spectrometry (ICP-MS): A highly sensitive and accurate method.
- Graphite Furnace Atomic Absorption Spectrometry (GFAAS).[\[18\]](#)
- Catalytic Method: Based on the catalytic action of molybdenum on the potassium iodide-hydrogen peroxide reaction.[\[17\]](#)[\[19\]](#)

Protocol 3: Foliar Application of Ammonium Molybdate

This protocol provides a general guideline for the foliar application of ammonium molybdate.

1. Solution Preparation:

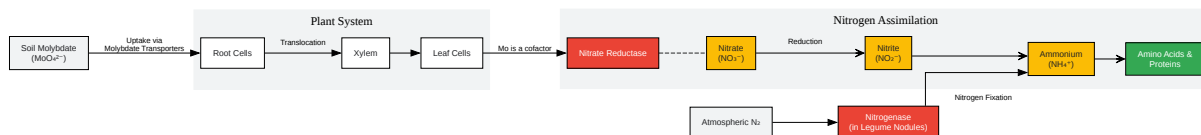
- Dissolve the required amount of ammonium heptamolybdate tetrahydrate in water. A common concentration for foliar spray is 0.5 gm/litre of water.[\[20\]](#) Another source suggests 5 gm per liter of water.[\[8\]](#) The optimal concentration can vary by crop.[\[12\]](#)[\[21\]](#)
- Ensure the fertilizer is completely dissolved. A surfactant may be added to improve leaf coverage.

2. Application:

- Apply the solution as a fine mist to the plant foliage, ensuring thorough coverage of both upper and lower leaf surfaces.
- Application is often recommended during the early vegetative stage of plant growth.[\[8\]](#)[\[20\]](#)
- For legumes, application can be timed to coincide with nodulation and active nitrogen fixation.

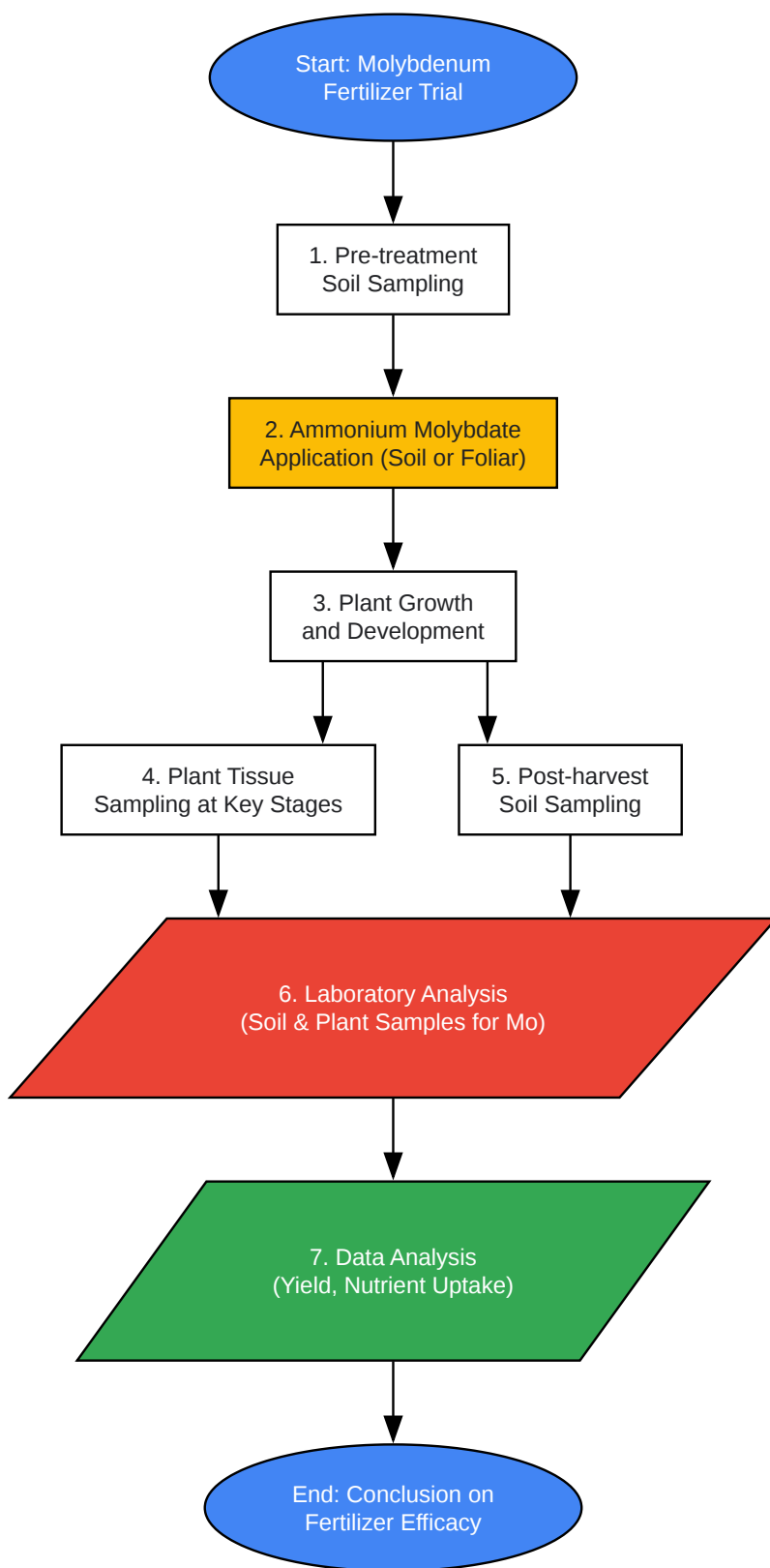
Mandatory Visualization

The following diagrams illustrate key pathways and workflows related to the role of **tetraammonium hexamolybdate** in agricultural micronutrient fertilizers.



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Caption: Molybdenum uptake and its role in nitrogen assimilation within a plant.



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Caption: A typical experimental workflow for evaluating the efficacy of molybdenum fertilizer.

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